1-Benzyl-4-piperidone: Structural Architecture and Synthetic Utility

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Compound of Interest

Compound Name:	*2-Benzylpiperidin-4-one hydrochloride*
CAS No.:	*1245644-12-5*
Cat. No.:	*B595864*

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Executive Summary

1-Benzyl-4-piperidone (N-benzyl-4-piperidone, CAS 3612-20-2) is a heterocyclic building block central to the synthesis of piperidine-based therapeutics, most notably the fentanyl class of opioids and various antipsychotics (e.g., pimozide).[1] Its chemical versatility stems from the interplay between the basic tertiary amine and the electrophilic ketone, anchored by a lipophilic benzyl protecting group.[1] This guide details its electronic structure, spectroscopic identification, and validated synthetic pathways, serving as a reference for drug development professionals handling this regulated precursor.[1]

Molecular Architecture & Bonding

The reactivity of 1-benzyl-4-piperidone is dictated by its conformational preference and electronic distribution.[1]

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Conformational Analysis

Unlike planar aromatic systems, the piperidine ring adopts a non-planar chair conformation to minimize torsional strain and 1,3-diaxial interactions.[1]

- Ring Geometry: The piperidine ring exists predominantly in a chair form.[1] The bulky benzyl group at the nitrogen position (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  -1) prefers the equatorial orientation to minimize steric repulsion with the axial hydrogens at C-3 and C-5.

- Hybridization:

  - Nitrogen (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    -1):

    hybridized, pyramidal geometry. The lone pair contributes to the molecule's basicity (pKa ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    7.1).

  - Carbonyl Carbon (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    -4):

    hybridized, trigonal planar. This center is highly electrophilic, driving nucleophilic addition reactions.[1]

  - Benzyl Carbon:ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    hybridized, serving as a flexible linker that provides lipophilicity and steric bulk.

Electronic Structure & Bond Metrics

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The bond lengths and angles reflect typical values for unstrained heterocycles, though the ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-4 ketone induces a slight flattening of the ring at that vertex.

Parameter	Bond/Angle	Typical Value	Structural Insight
Bond Length	C=O	1.21 - 1.23 Å	Indicates strong double bond character; high electrophilicity.[1]
Bond Length	C-N	1.46 - 1.48 Å	Standard single bond; susceptible to oxidative cleavage (debenzylation).[1]
Bond Angle	C-C(=O)-C	~118°	Slightly compressed from ideal 120° due to ring constraints.[1]
Dipole	Net Dipole	~2.5 - 3.0 D	Directed towards the oxygen; dictates solubility in polar organic solvents.[1]

Spectroscopic Signatures

Accurate identification relies on distinct spectroscopic markers.[1] The following data validates the structure of high-purity 1-benzyl-4-piperidone.

Infrared Spectroscopy (FT-IR)

The spectrum is dominated by the carbonyl stretch and the amine characteristics.[1]

- Diagnostic Peak:1715 ± 5 cmngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  (Strong, C=O stretch). This is characteristic of a six-membered cyclic ketone.[1]

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- C-H Stretch: 2900–2950 cmngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  (Aliphatic C-H) and 3020–3060 cm

  (Aromatic C-H).

- Absence: No N-H stretch (confirms tertiary amine).

Nuclear Magnetic Resonance (NMR)

The symmetry of the piperidine ring renders the protons at C-2/C-6 and C-3/C-5 chemically equivalent in an achiral environment.[1]

Table 1:

H NMR Assignment (CDCl

, 400 MHz)

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| Position | Shift (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

, ppm) | Multiplicity | Integration | Assignment Logic |
|---|---|---|---|---|
| Aromatic | 7.25 – 7.35 | Multiplet | 5H | Phenyl ring protons (ortho/meta/para overlap). |
| Benzylic | 3.60 | Singlet | 2H | Isolated CHngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

between Ph and N. |
| C-2, C-6 | 2.75 | Triplet | 4H | Protons

to Nitrogen (deshielded by electronegative N). |
| C-3, C-5 | 2.45 | Triplet | 4H | Protons ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng- |

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		star-inserted"> to Carbonyl (deshielded by anisotropy of C=O).

Table 2:

C NMR Assignment (CDCl

, 100 MHz)

Carbon Type	Shift (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted"> , ppm)	Assignment
Carbonyl	209.0	C=O (Quaternary, highly deshielded).[1]
Aromatic (Ipso)	138.2	Quaternary carbon of phenyl ring.[1]
Aromatic	129.1, 128.4, 127.3	Ortho, meta, para carbons.[1]
Benzylic	61.8	CHngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted"> attached to Nitrogen.
C-2, C-6	52.8	CH to Nitrogen.
C-3, C-5	41.2	CH to Carbonyl.

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Synthetic Pathways & Reactivity

The synthesis of 1-benzyl-4-piperidone typically employs a "one-pot" Robinson annulation strategy, avoiding the isolation of unstable intermediates.[1]

Industrial Synthesis Protocol (Dieckmann Condensation)

This route utilizes benzylamine and an acrylate ester.[1] The mechanism involves a double Michael addition followed by a Dieckmann condensation and decarboxylation.[1]

Step-by-Step Mechanism:

- Michael Addition (x2): Benzylamine reacts with 2 equivalents of methyl acrylate (or ethyl acrylate) to form a tertiary amine diester.[1]
- Dieckmann Condensation: Base-catalyzed intramolecular cyclization yields the ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  -keto ester intermediate.
- Hydrolysis & Decarboxylation: Acidic hydrolysis removes the ester group, releasing COngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  to form the final ketone.



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Figure 1: Industrial synthesis pathway via double Michael addition and Dieckmann condensation.

Reactivity Profile: Reductive Amination

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For drug development (e.g., fentanyl synthesis), the critical transformation is the conversion of the C-4 ketone to a secondary amine.[1]

- Mechanism: The ketone condenses with an amine (e.g., aniline) to form an imine/enamine intermediate, which is subsequently reduced by hydride donors like Sodium Triacetoxyborohydride (STAB) or Sodium Borohydride (NaBHngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

).
- Selectivity: The bulky benzyl group directs the hydride attack, often favoring thermodynamic stability in the product distribution.[1]

Experimental Protocol: Purification & Handling

Caution:1-Benzyl-4-piperidone is a DEA List I Chemical.[1] All protocols must adhere to strict regulatory compliance and tracking.

Standard Purification (Distillation)

While often supplied as a technical grade oil, high-purity applications require distillation.[1]

- Setup: Vacuum distillation apparatus with a Vigreux column.
- Conditions: Boiling point is 134°C at 7 mmHg.
- Procedure:
  - Degas the crude oil under weak vacuum.[1]
  - Increase vacuum to <10 mmHg.[1]
  - Collect the fraction stabilizing at 130–135°C.[1]
  - Storage: Store under Argon at 2–8°C to prevent oxidation (N-oxide formation).

Solubility Profile

- Soluble: Ethanol, Methanol, Chloroform, Dichloromethane, Ethyl Acetate.[1]

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- Insoluble: Water (free base).[1]
- Salt Formation: Readily forms crystalline salts (HCl, Oxalate) which are water-soluble and useful for purification if distillation is not feasible.[1]

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